

Personal protective equipment for handling 2-Bromobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 2-Bromobenzenesulfonyl chloride

Cat. No.: B144033

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Essential Safety and Handling Guide for 2-Bromobenzenesulfonyl Chloride

For Immediate Use by Laboratory Professionals

This guide provides critical safety protocols and operational procedures for the handling and disposal of **2-Bromobenzenesulfonyl chloride** (CAS No. 2905-25-1). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and minimizing environmental impact.

Hazard Identification and Immediate Precautions

2-Bromobenzenesulfonyl chloride is a corrosive solid that poses significant health risks upon exposure. It is crucial to handle this chemical with appropriate engineering controls and personal protective equipment at all times.

Key Hazards:

- Corrosive: Causes severe skin burns and serious eye damage.[1][2][3][4]
- Water Reactive: Reacts with water and moisture to liberate toxic and corrosive gases, such as hydrogen chloride and hydrogen bromide.[2][3][5]

- Moisture Sensitive: Must be stored and handled in dry conditions to prevent decomposition.
[\[2\]](#)[\[4\]](#)

Hazard Classification	Description	GHS Pictogram	Signal Word
Skin Corrosion/Irritation	Category 1B/1C: Causes severe skin burns and eye damage. [1] [3] [4]	Corrosion	Danger
Serious Eye Damage	Category 1: Causes serious eye damage. [1] [3]	Corrosion	Danger
Reactivity	Reacts with water to liberate toxic gas. [3] [5]	Not Applicable	Not Applicable

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory when handling **2-Bromobenzenesulfonyl chloride** to prevent any direct contact.

- Hand Protection: Due to the lack of specific glove permeation data for **2-Bromobenzenesulfonyl chloride**, recommendations are based on the structurally similar compound, benzenesulfonyl chloride.
 - Recommended for Extended Contact: Butyl rubber or Viton™ gloves.
 - For Incidental Contact (Splash Protection): Heavy-duty nitrile rubber gloves (minimum 8 mil thickness) may be used, but must be replaced immediately upon any sign of contamination.[\[1\]](#) Double gloving is recommended. Always inspect gloves for tears, punctures, or degradation before and during use.[\[2\]](#)
- Eye and Face Protection: Chemical safety goggles that form a tight seal around the eyes are required.[\[6\]](#) For operations with a higher risk of splashing, a full-face shield must be worn in addition to safety goggles.[\[6\]](#)

- Skin and Body Protection: A flame-retardant laboratory coat is required. For procedures with a significant risk of splashing, a chemical-resistant apron or coveralls should be worn over the lab coat.^[5] Full-length pants and closed-toe, chemical-resistant shoes are mandatory.^[5]
- Respiratory Protection: All handling of **2-Bromobenzenesulfonyl chloride** must be conducted in a certified chemical fume hood to avoid inhalation of dust or vapors.^{[5][6]} If engineering controls are not sufficient, a NIOSH-approved respirator with a particulate filter (P100) and an acid gas cartridge is required.^[5]

Step-by-Step Handling and Operational Plan

Preparation:

- Designate a Work Area: Conduct all work in a certified chemical fume hood with the sash at the lowest possible position.
- Assemble Materials: Ensure all necessary equipment, including reaction vessels, non-aqueous solvents, and quenching solutions, are dry and readily available inside the fume hood.
- Emergency Equipment: Confirm that a safety shower and eyewash station are accessible and unobstructed.^[5] Keep a spill kit containing an inert absorbent material (such as sand or vermiculite) nearby.

Procedure:

- Don PPE: Put on the complete PPE ensemble as described in Section 2.
- Dispensing: Carefully weigh the solid **2-Bromobenzenesulfonyl chloride** in a tared, sealed container within the fume hood. Avoid creating dust.
- Reaction Setup: Slowly add the chemical to the reaction vessel containing a dry, compatible solvent under an inert atmosphere (e.g., nitrogen or argon). The reaction with water is exothermic.
- Post-Reaction: Upon completion of the reaction, any excess or residual **2-Bromobenzenesulfonyl chloride** must be quenched and disposed of according to the

procedures outlined in Section 4.

Disposal Plan: Neutralization and Waste Management

Disposal of **2-Bromobenzenesulfonyl chloride** requires a two-stage approach: neutralization of residual amounts and packaging of bulk waste.

A. Neutralization of Residual Quantities (e.g., cleaning glassware):

This procedure should only be performed by trained personnel in a chemical fume hood.

Experimental Protocol: Quenching via Hydrolysis

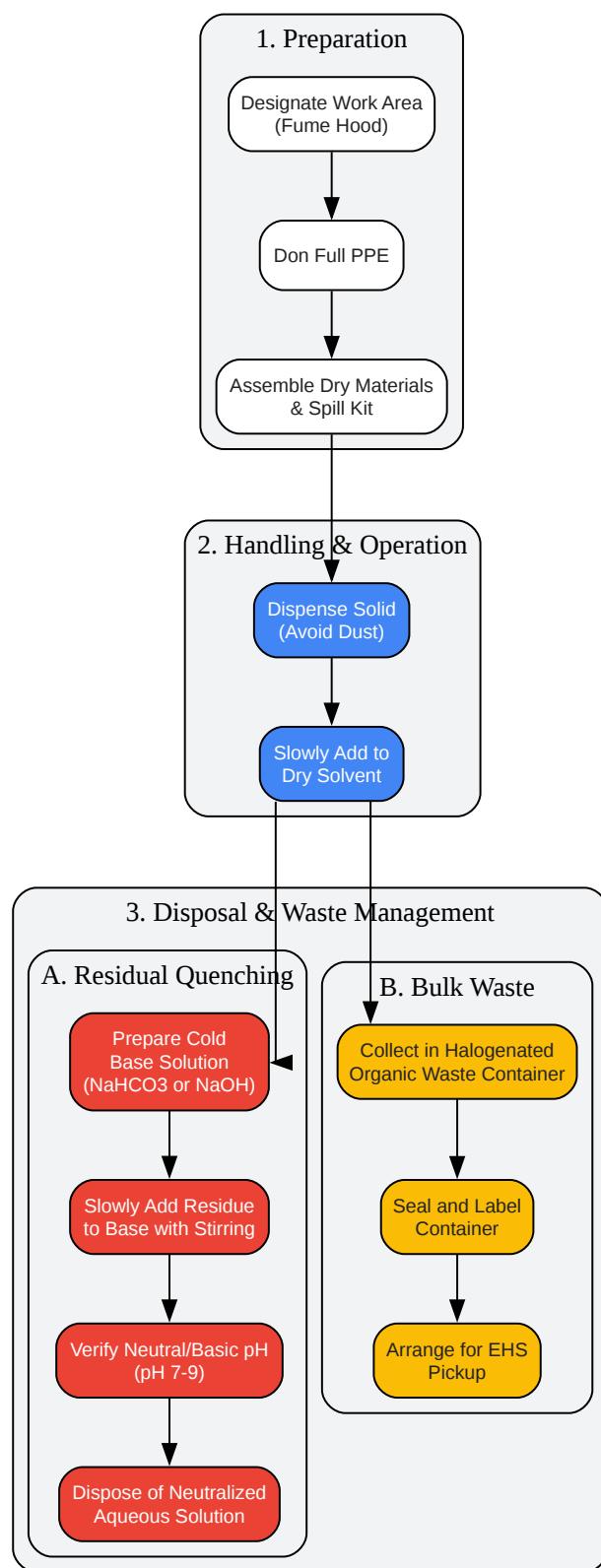
- Prepare a Base Solution: In a large beaker (at least 10 times the volume of the sulfonyl chloride solution), place a cold, saturated aqueous solution of sodium bicarbonate or a 1-2 M sodium hydroxide solution. Place this beaker in an ice bath to manage the exothermic reaction.[5]
- Slow Addition: With vigorous stirring, slowly and carefully add the residual **2-Bromobenzenesulfonyl chloride** solution to the cold base solution. Caution: This reaction is exothermic and will produce gas (CO₂ if using bicarbonate).[5] The rate of addition must be controlled to prevent excessive foaming and temperature increase.[5]
- Monitor Reaction: Continue stirring in the ice bath until the reaction subsides.
- pH Verification: Remove the beaker from the ice bath and allow it to warm to room temperature. Test the pH of the aqueous layer with pH paper to ensure it is neutral or slightly basic (pH 7-9).[5]
- Final Disposal: The neutralized aqueous solution can be disposed of down the drain with copious amounts of water, in accordance with local regulations.

B. Disposal of Bulk Quantities and Contaminated Materials:

Bulk quantities of **2-Bromobenzenesulfonyl chloride** and any materials used to clean up spills must be treated as hazardous waste.

- Waste Segregation: Collect the material in a designated "Halogenated Organic Waste" container.^[5] Do not mix with non-halogenated waste.^[5]
- Packaging: Ensure the waste container is made of a compatible material, is tightly sealed, and is clearly labeled as "Hazardous Waste: **2-Bromobenzenesulfonyl Chloride**".
- Spill Residues: In the event of a spill, absorb the material with an inert, non-combustible absorbent like sand or vermiculite.^[5] Do not use combustible materials such as paper towels or sawdust. Carefully scoop the absorbed material into the designated hazardous waste container.
- Collection: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.^{[2][5]}

Below is a diagram illustrating the workflow for the safe handling and disposal of **2-Bromobenzenesulfonyl chloride**.

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Caption: Workflow for Safe Handling and Disposal of **2-Bromobenzenesulfonyl Chloride**.

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